

What are the physical and chemical properties of Methyl 4-(benzyloxy)-3-methoxybenzoate?

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Compound of Interest

Compound Name: Methyl 4-(benzyloxy)-3-methoxybenzoate

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An In-Depth Technical Guide to Methyl 4-(benzyloxy)-3-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(benzyloxy)-3-methoxybenzoate is an organic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals. Notably, it is a key building block in the preparation of Cediranib, an antineoplastic agent that has shown promise in treating certain types of cancer. This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 4-(benzyloxy)-3-methoxybenzoate**, along with detailed experimental protocols for its synthesis and characterization.

Chemical and Physical Properties

This section details the key physical and chemical characteristics of **Methyl 4-(benzyloxy)-3-methoxybenzoate**. The data is compiled from various sources and presented for easy reference.

General Properties

Methyl 4-(benzyloxy)-3-methoxybenzoate is an off-white solid at room temperature.^[1] It is soluble in dichloromethane and ethyl acetate.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₄	^[2]
Molecular Weight	272.29 g/mol	^[2]
Appearance	Off-white solid	^[1]
Predicted Boiling Point	400.1 ± 30.0 °C	
Predicted Density	1.153 ± 0.06 g/cm ³	
Solubility	Soluble in Dichloromethane (DCM) and Ethyl Acetate	

Crystal Structure

Methyl 4-(benzyloxy)-3-methoxybenzoate crystallizes in the monoclinic system. The crystal structure reveals that the two aromatic rings are nearly perpendicular to each other.^[2]

Crystal System	Monoclinic	^[2]
a	5.2466 (7) Å	^[2]
b	17.973 (2) Å	^[2]
c	14.8785 (18) Å	^[2]
β	94.018 (3)°	^[2]
Volume	1399.6 (3) Å ³	^[2]
Z	4	^[2]

Experimental Protocols

This section provides a detailed methodology for the synthesis of **Methyl 4-(benzyloxy)-3-methoxybenzoate**.

Synthesis of Methyl 4-(benzyloxy)-3-methoxybenzoate[2]

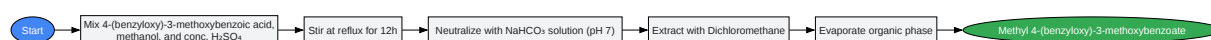
Materials:

- 4-(benzyloxy)-3-methoxybenzoic acid (5 g, 19.36 mmol)
- Methanol
- Concentrated sulfuric acid (2 ml)
- Saturated sodium bicarbonate solution
- Dichloromethane

Procedure:

- A solution of 4-(benzyloxy)-3-methoxybenzoic acid is slowly added to a solution of methanol and concentrated sulfuric acid.
- The mixture is stirred for 12 hours at reflux.
- After cooling, a saturated sodium bicarbonate solution is added to adjust the pH to 7.
- Dichloromethane is added, and the mixture is filtered.
- The organic phase is evaporated on a rotary evaporator to yield the title compound.

Experimental Workflow for Synthesis



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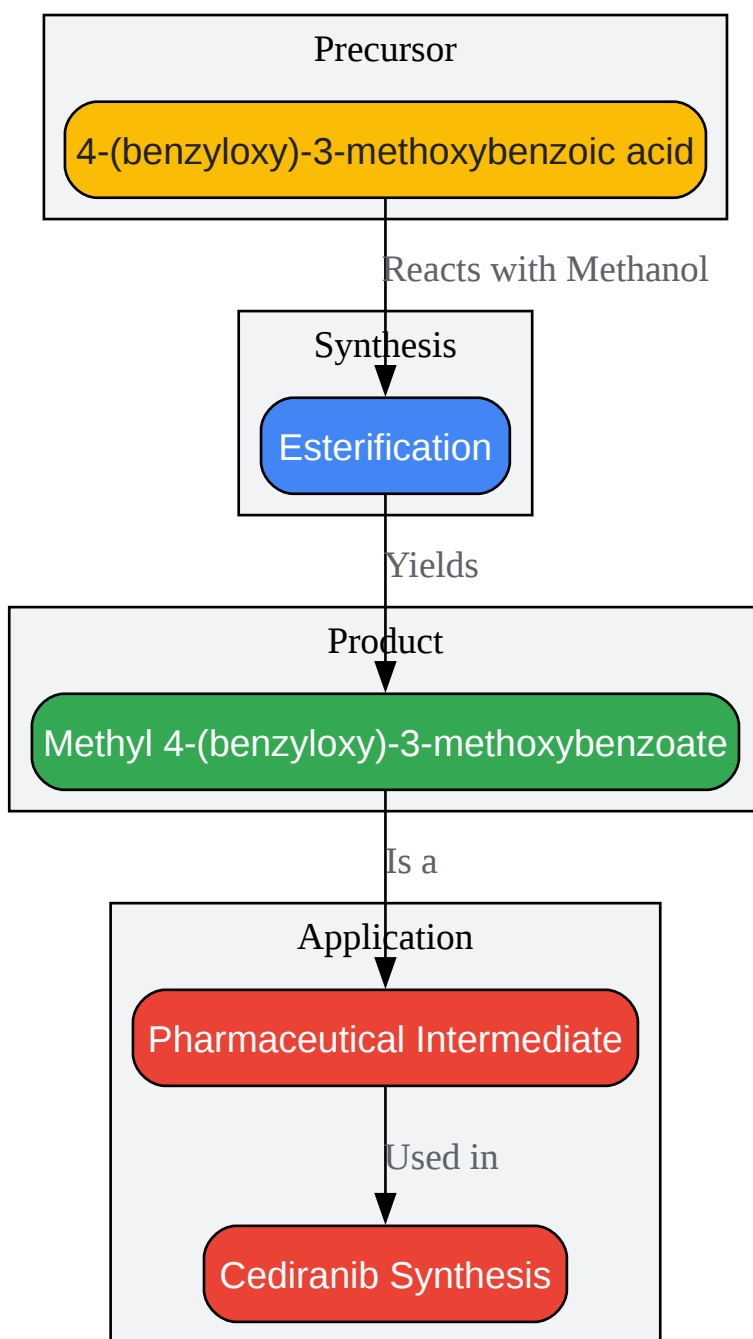
Synthesis of **Methyl 4-(benzyloxy)-3-methoxybenzoate**.

Chemical Reactivity and Stability

- **Stability:** The compound is stable under normal conditions.[\[3\]](#)
- **Incompatible Materials:** It is incompatible with strong oxidizing agents and strong bases.[\[3\]](#)
- **Conditions to Avoid:** Exposure to air and moisture should be avoided.[\[3\]](#)
- **Hazardous Decomposition Products:** Upon decomposition, it may produce carbon monoxide and carbon dioxide.[\[3\]](#)

Visualization of Logical Relationships

The following diagram illustrates the relationship between the starting material, the synthesis process, and the final product, highlighting its role as a pharmaceutical intermediate.



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Relationship of Synthesis to Application.

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